

Thermodynamic Properties of 2,2-Dichloropropane: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dichloropropane

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Abstract

This technical guide provides a comprehensive overview of the core thermodynamic properties of **2,2-dichloropropane** (CAS No. 594-20-7), a haloalkane of interest in various chemical and pharmaceutical applications. This document compiles and presents key physical and thermodynamic data in a structured format, outlines the experimental methodologies used for their determination, and includes visualizations to illustrate fundamental thermodynamic relationships and experimental workflows. The information is intended to serve as a reliable reference for professionals in research and development.

Introduction to 2,2-Dichloropropane

2,2-Dichloropropane, also known as isopropylidene dichloride, is a geminal dihalide with the chemical formula $C_3H_6Cl_2$. It is a colorless liquid at room temperature. A thorough understanding of its thermodynamic properties is crucial for process design, safety analysis, reaction modeling, and predicting its environmental fate. This guide summarizes experimentally determined and critically evaluated data for key thermodynamic parameters, including enthalpy, entropy, heat capacity, and phase transition properties.

Physical and Thermodynamic Data

The quantitative physical and thermodynamic properties of **2,2-dichloropropane** are summarized in the tables below for ease of reference and comparison.

Table 1: Physical Properties of 2,2-Dichloropropane

Property	Value	Units	Reference(s)
Molecular Formula	C ₃ H ₆ Cl ₂	-	[1] [2]
Molecular Weight	112.986	g/mol	[1]
Melting Point	-35	°C	
Boiling Point	68-69	°C	
Density (at 25 °C)	1.082	g/mL	

Table 2: Thermodynamic Properties of 2,2-Dichloropropane

Property	Phase	Value	Units	Reference(s)
Enthalpy of Formation (Δ_fH°)				
Gas		-176.7 ± 8.8	kJ/mol	[2]
Liquid		-206.3 ± 8.8	kJ/mol	[2]
Enthalpy of Combustion (Δ_cH°)	Liquid	-1813.8 ± 8.8	kJ/mol	[2]
Constant Pressure Heat Capacity (Cp)	Liquid (at 270 K)	151.4	J/mol·K	[2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	Liquid	30.1	kJ/mol	[1]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	Solid	2.341	kJ/mol	[3]
Entropy of Fusion ($\Delta_{\text{fus}}S$)	Solid	9.8	J/mol·K	[3]
Standard Molar Entropy (S°)	-	Not Available	J/mol·K	-

Note: The standard molar entropy (S°) for **2,2-dichloropropane** is not readily available in the compiled literature sources.

Table 3: Vapor Pressure of 2,2-Dichloropropane

Temperature (°C)	Vapor Pressure (kPa)
-28	1.0
10.8	10.0
68.9	100.0

This data indicates the temperatures at which **2,2-dichloropropane** reaches specific vapor pressures.

Experimental Protocols

The determination of the thermodynamic properties listed above relies on precise and well-established experimental techniques. The following sections describe the general methodologies employed for these measurements.

Calorimetry

Calorimetry is the primary technique for measuring heat changes associated with chemical reactions and physical transitions.

- Adiabatic Calorimetry (for Heat Capacity and Phase Transitions): The heat capacity (C_p) and the enthalpies and entropies of phase transitions (fusion, solid-solid transitions) for **2,2-dichloropropane** were determined using adiabatic calorimetry.^[3] In this method, the sample is placed in a calorimeter that is meticulously insulated from the surroundings to prevent heat exchange. A known amount of electrical energy is introduced to the sample, and the resulting temperature change is precisely measured. The heat capacity is calculated from the energy input and the temperature rise. During a phase transition, the energy is absorbed or released at a constant temperature, allowing for the determination of the enthalpy of the transition.
- Bomb Calorimetry (for Enthalpy of Combustion): The standard enthalpy of combustion is measured using a constant-volume bomb calorimeter. A weighed sample of **2,2-dichloropropane** is placed in a sealed, high-pressure container (the "bomb"), which is then filled with excess pure oxygen. The bomb is submerged in a known quantity of water in an insulated container. The sample is ignited, and the complete combustion reaction releases heat, which is absorbed by the bomb and the surrounding water. By measuring the temperature increase of the water, and knowing the heat capacity of the calorimeter system, the heat of combustion can be calculated.

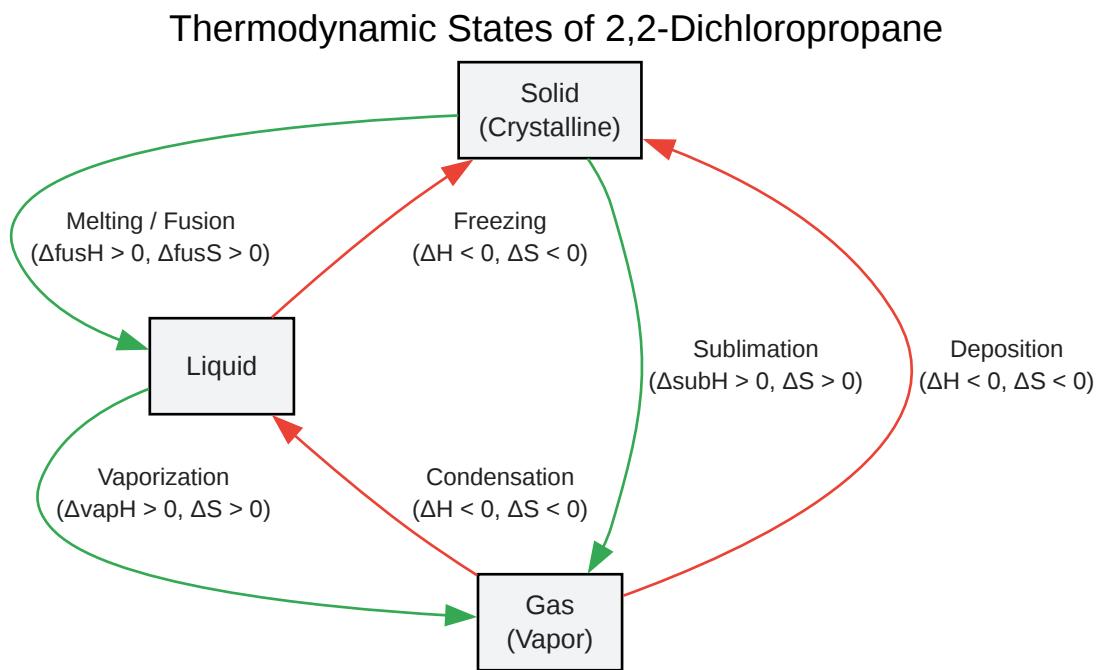
Vapor Pressure Determination

The relationship between vapor pressure and temperature is fundamental for understanding volatility and phase equilibria.

- **Static Method:** A common approach involves placing the purified liquid sample in a thermostatted container connected to a pressure-measuring device (manometer). The system is evacuated to remove air, and the pressure of the vapor in equilibrium with the liquid is measured at various controlled temperatures.
- **Gas Saturation Method:** In this dynamic method, a stream of an inert gas is passed through or over the liquid sample at a constant temperature and pressure. The gas becomes saturated with the vapor of the substance. By measuring the mass of the substance transported by a known volume of the carrier gas, the partial pressure of the vapor can be determined using the ideal gas law. This method is particularly useful for substances with low vapor pressures.

Visualizations

The following diagrams illustrate key concepts and workflows related to the thermodynamics of **2,2-dichloropropane**.



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Phase transitions and associated enthalpy/entropy changes.

Workflow: Enthalpy of Combustion via Bomb Calorimetry

Sample Preparation

Weigh 2,2-Dichloropropane Sample

Place Sample in Crucible

Calorimeter Setup

Assemble Bomb with Sample and Fuse

Pressurize Bomb with O₂

Submerge Bomb in Known Mass of Water

Measurement

Record Initial Temperature (T_i)

Ignite Sample

Record Final Temperature (T_f)

Calculation

Calculate Heat Released (q = C_{cal} * ΔT)

Calculate Molar Enthalpy of Combustion (ΔH°_c)

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Experimental workflow for bomb calorimetry.

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